Application Notes and Protocols for Antibody Labeling with TAMRA-PEG3-Me-Tet

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Compound of Interest

Compound Name:	*TAMRA-PEG3-Me-Tet*
Cat. No.:	*B12383860*

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Introduction

This document provides detailed application notes and protocols for the two-step labeling of antibodies with the fluorescent dye **TAMRA-PEG3-Me-Tet**. This method utilizes bioorthogonal click chemistry, specifically the inverse-electron-demand Diels-Alder (iEDDA) reaction between a trans-cyclooctene (TCO) modified antibody and a methyltetrazine (Me-Tet) functionalized TAMRA dye. This highly efficient and specific conjugation strategy allows for the precise labeling of antibodies for use in a variety of applications, including immunoassays, flow cytometry, and fluorescence microscopy, without the need for harsh reaction conditions that could compromise antibody function.[1][2][3]

The process involves two key stages:

- Antibody Modification: Introduction of a trans-cyclooctene (TCO) moiety onto the antibody, typically by reacting primary amines (lysine residues) with a TCO-PEG-NHS ester.
- Fluorophore Conjugation: The "click" reaction between the TCO-modified antibody and **TAMRA-PEG3-Me-Tet** to form a stable covalent bond.

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Data Presentation

Quantitative Data Summary for TCO-Tetrazine Ligation

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Parameter	Value	Notes
Reaction Type	Inverse-Electron-Demand Diels-Alder (iEDDA) Cycloaddition	A bioorthogonal "click" chemistry reaction.[4][5]
Reactants	trans-Cyclooctene (TCO) and 1,2,4,5-tetrazine (Tz)	Specifically, a TCO-modified antibody and a methyltetrazine-functionalized dye.
Second-Order Rate Constant (k)	> 800 $M^{-1}s^{-1}$ to 1 x 10^6 $M^{-1}s^{-1}$	This is one of the fastest bioorthogonal reactions known. The rate can be influenced by the specific structures of the TCO and tetrazine derivatives.
Reaction pH	6.0 - 9.0	The reaction is efficient across a broad pH range, compatible with physiological conditions.
Reaction Temperature	Room Temperature (20-25°C) or 37°C	The reaction proceeds rapidly at room temperature. Incubation at 37°C can further accelerate the reaction.
Catalyst Requirement	None	This is a catalyst-free reaction, which is advantageous for biological applications as it avoids potential cytotoxicity from metal catalysts.
Byproducts	Nitrogen gas (N_2)	The reaction is very clean, with the only byproduct being inert nitrogen gas.
Stability of TCO-modified Antibody	Stable for weeks at 4°C in aqueous buffer. For long-term storage, -20°C or -80°C is recommended.	TCO moieties can be sensitive to prolonged storage and high thiol concentrations.

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Stability of Tetrazine Moiety	Generally stable, but can be sensitive to certain conditions.	Should be stored protected from light.

Typical Parameters for Antibody Modification with TCO-NHS Ester

Parameter	Recommended Range	Notes
Antibody Concentration	1 - 10 mg/mL	Higher concentrations generally lead to better labeling efficiency.
Molar Excess of TCO-NHS Ester	5 to 20-fold	The optimal ratio should be determined empirically for each antibody to achieve the desired Degree of Labeling (DOL) without causing precipitation or loss of function.
Reaction Buffer	Amine-free buffer (e.g., PBS) with pH 8.3-8.5	Buffers containing primary amines (e.g., Tris) will compete with the antibody for reaction with the NHS ester and must be avoided.
Reaction Time	1 - 2 hours	Incubation time at room temperature.
Degree of Labeling (DOL) of TCO	2 - 10 TCOs per antibody	The optimal DOL depends on the specific antibody and its intended application. A DOL in this range is a common target. Over-labeling can lead to aggregation and loss of antibody function.

Experimental Protocols

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Protocol 1: Modification of Antibody with TCO-PEG-NHS Ester

This protocol describes the modification of an antibody with a trans-cyclooctene (TCO) group using an N-hydroxysuccinimide (NHS) ester derivative.

Materials:

- Antibody of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- TCO-PEG-NHS ester (e.g., TCO-PEG4-NHS ester)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Quenching Solution: 1 M Tris-HCl, pH 8.0
- Purification system: Desalting column (e.g., Zeba™ Spin Desalting Columns) or dialysis cassette (10K MWCO)

Procedure:

- Antibody Preparation:
  - If the antibody is in a buffer containing primary amines (e.g., Tris or glycine), it must be exchanged into an amine-free buffer like PBS (pH 7.4). This can be done using a desalting column or dialysis.
  - Adjust the antibody concentration to 2-5 mg/mL in the reaction buffer.
- Preparation of TCO-PEG-NHS Ester Stock Solution:
  - Immediately before use, dissolve the TCO-PEG-NHS ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL.
- Antibody Conjugation:

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- Calculate the required volume of the TCO-PEG-NHS ester solution to achieve a 10- to 20-fold molar excess relative to the antibody. The optimal ratio may need to be determined empirically.
- Add the calculated volume of the TCO-PEG-NHS ester stock solution to the antibody solution while gently vortexing.
- Incubate the reaction for 1-2 hours at room temperature, protected from light.

- Quenching the Reaction:
  - Add the quenching solution (1 M Tris-HCl, pH 8.0) to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted NHS ester.
  - Incubate for 15-30 minutes at room temperature.
- Purification of the TCO-Modified Antibody:
  - Remove the excess, unreacted TCO-PEG-NHS ester and quenching reagent using a desalting column or by dialysis against PBS (pH 7.4).
  - The purified TCO-modified antibody is now ready for conjugation with **TAMRA-PEG3-Me-Tet** or for storage. For short-term storage, 4°C is suitable. For long-term storage, aliquot and store at -80°C.

Protocol 2: Labeling of TCO-Modified Antibody with TAMRA-PEG3-Me-Tet

This protocol describes the inverse electron demand Diels-Alder (iEDDA) "click" reaction between the TCO-modified antibody and **TAMRA-PEG3-Me-Tet**.

Materials:

- TCO-modified antibody (from Protocol 1)
- **TAMRA-PEG3-Me-Tet**
- Anhydrous Dimethylsulfoxide (DMSO)

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- Reaction Buffer: PBS, pH 7.4
- Purification system: Desalting column (e.g., Zeba™ Spin Desalting Columns) or size-exclusion chromatography (SEC)

Procedure:

- Preparation of **TAMRA-PEG3-Me-Tet** Stock Solution:
  - Dissolve **TAMRA-PEG3-Me-Tet** in DMSO to create a 10 mM stock solution.
- iEDDA Ligation Reaction:
  - Ensure the TCO-modified antibody is in the reaction buffer at a known concentration.
  - Add the **TAMRA-PEG3-Me-Tet** stock solution to the antibody solution. A slight molar excess of the tetrazine reagent (e.g., 1.5 to 5 equivalents per TCO group on the antibody) is recommended to ensure complete reaction.
  - Incubate the reaction mixture for 30-60 minutes at room temperature, protected from light. The progress of the reaction can be monitored by the disappearance of the characteristic pink/purple color of the tetrazine.
- Purification of the Labeled Antibody:
  - Purify the resulting TAMRA-labeled antibody from any unreacted **TAMRA-PEG3-Me-Tet** using a desalting column or SEC.
  - The purified, labeled antibody will be visibly colored and can be stored at 4°C, protected from light. For long-term storage, add a cryoprotectant like glycerol and store at -20°C or -80°C.

Protocol 3: Determination of the Degree of Labeling (DOL)

The Degree of Labeling (DOL), which is the average number of dye molecules per antibody, can be determined using UV-Vis spectrophotometry.

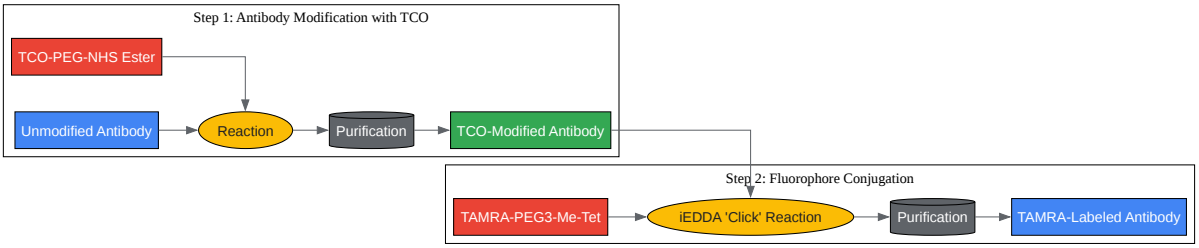
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Procedure:

- Measure the absorbance of the purified TAMRA-labeled antibody solution at 280 nm (A_{280}) and at the maximum absorbance of TAMRA (approximately 555 nm, A_{555}).
- Calculate the concentration of the antibody:
  - Antibody Concentration (M) = [A_{280} - (A_{555} × CF)] / ε_antibody
  - Where:
    - CF is the correction factor for the absorbance of the TAMRA dye at 280 nm (A_{280} of dye / A_{555} of dye). This value is typically around 0.3 for TAMRA.
    - ε_antibody is the molar extinction coefficient of the antibody at 280 nm (for IgG, this is typically ~210,000 $M^{-1}cm^{-1}$).
- Calculate the concentration of the TAMRA dye:
  - Dye Concentration (M) = A_{555} / ε_TAMRA
  - Where:
    - ε_TAMRA is the molar extinction coefficient of TAMRA at its absorbance maximum (~95,000 $M^{-1}cm^{-1}$).
- Calculate the DOL:
  - DOL = Dye Concentration (M) / Antibody Concentration (M)

Mandatory Visualizations

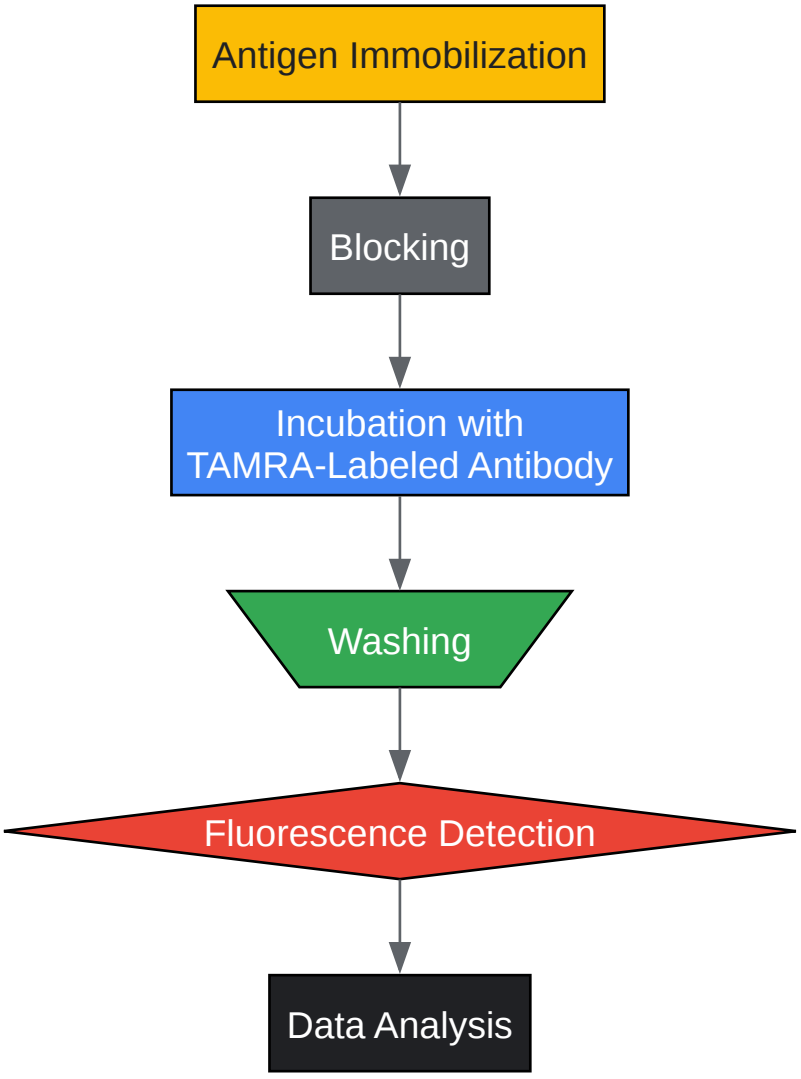
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Caption: Workflow for labeling antibodies with **TAMRA-PEG3-Me-Tet**.

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Caption: A simplified workflow for a direct immunoassay using a TAMRA-labeled antibody.

Troubleshooting

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Problem	Possible Cause	Recommended Solution
Low Degree of Labeling (DOL)	- Antibody buffer contains primary amines (e.g., Tris).- Insufficient molar excess of TCO-NHS ester.- pH of the reaction buffer is too low.- Hydrolysis of the NHS ester.	- Exchange the antibody into an amine-free buffer.- Increase the molar ratio of TCO-NHS ester to antibody.- Ensure the reaction buffer pH is between 8.3 and 8.5.- Prepare the NHS ester solution immediately before use.
Antibody Precipitation	- High concentration of organic solvent (DMSO/DMF) from the TCO-NHS ester stock.- Over-labeling of the antibody.	- Keep the volume of the organic solvent below 10% of the total reaction volume.- Reduce the molar excess of the TCO-NHS ester.
Low "Click" Reaction Efficiency	- Inactivation of TCO groups on the antibody.- Insufficient amount of TAMRA-PEG3-Me-Tet.	- Store TCO-modified antibodies properly (4°C for short-term, -80°C for long-term).- Use a slight molar excess of the tetrazine reagent.
High Background in Immunoassays	- Incomplete removal of unbound TAMRA-labeled antibody.- Non-specific binding of the labeled antibody.	- Ensure thorough purification of the labeled antibody after the click reaction.- Optimize blocking steps and washing procedures in the immunoassay protocol.
Loss of Antibody Activity	- Modification of lysine residues within the antigen-binding site.- Over-labeling leading to conformational changes.	- Consider using site-specific labeling techniques if random lysine labeling proves problematic.- Reduce the molar excess of the TCO-NHS ester to achieve a lower DOL.

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